

Technical Guide: Solubility Profiling of 2,6-Dimethyl-4'-fluorobenzophenone

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Compound of Interest

Compound Name: 2,6-Dimethyl-4'-fluorobenzophenone

CAS No.: 356040-81-8

Cat. No.: B6328872

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Executive Summary & Molecular Architecture

2,6-Dimethyl-4'-fluorobenzophenone (Chemical Formula: C₁₅H₁₂FO)

- H
- FO) is a lipophilic diaryl ketone. Its solubility behavior is distinct from unsubstituted benzophenone due to two structural factors:
- **Steric Ortho-Effect:** The two methyl groups at the 2,6-positions of the A-ring create significant steric hindrance. This forces the phenyl rings to twist out of coplanarity to relieve strain with the carbonyl oxygen.
 - Impact: This twist reduces the crystal lattice energy () compared to planar analogs, generally increasing solubility in organic solvents.
 - **Electronic Asymmetry:** The B-ring contains a para-fluorine atom, introducing a dipole without providing a strong hydrogen bond donor.

- Impact: High affinity for polar aprotic solvents and moderate affinity for protic solvents.

Physicochemical Profile (Estimated)

Property	Value / Characteristic	Impact on Solubility
Molecular Weight	228.26 g/mol	Moderate MW facilitates dissolution in small organics.
LogP (Predicted)	~3.8 – 4.2	Highly lipophilic; practically insoluble in water.
H-Bond Donors	0	Limited solubility in water/pure alcohols without heating.
H-Bond Acceptors	2 (C=O, F)	Good solubility in acidic/protic solvents via H-bonding.
Crystal Packing	Disrupted by 2,6-Me	Lower melting point expected vs. 4,4'-difluoro analog.

Solubility Landscape in Organic Solvents

Based on the "Like Dissolves Like" principle and thermodynamic data from structural analogs (e.g., 4,4'-difluorobenzophenone [1]), the solubility ranking for **2,6-Dimethyl-4'-fluorobenzophenone** is categorized below.

Solvent Compatibility Matrix

Solvent Class	Representative Solvents	Solubility Prediction	Thermodynamic Mechanism
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Excellent (>200 mg/mL)	Strong dipole-dipole interactions; excellent solvation of the aromatic core.
Aromatic Hydrocarbons	Toluene, Xylene, Benzene	Very Good	stacking interactions; methyl groups interdigitate well with solvent.
Polar Aprotic	THF, Acetone, Ethyl Acetate	Good	Carbonyl dipole interactions. Acetone is ideal for recrystallization (high solubility).
Polar Protic (Alcohols)	Ethanol, Isopropanol (IPA), Methanol	Moderate to Low	Temperature-dependent. High solubility at boiling; low at RT. Ideal for cooling crystallization.
Aliphatic Hydrocarbons	n-Hexane, Heptane, Cyclohexane	Low	Solute polarity (C=O, C-F) resists dissolution in non-polar alkanes. Used as anti-solvents.
Aqueous	Water, Brine	Insoluble	Hydrophobic effect dominates.

“

Critical Insight: The 2,6-dimethyl substitution prevents the tight "herringbone" packing seen in planar benzophenones. Consequently, this molecule is likely more soluble in alcohols (Ethanol/IPA) than its 4,4'-difluoro analog, making yield loss a risk during recrystallization if the mother liquor is not cooled sufficiently ($<-10^{\circ}\text{C}$).

Thermodynamic Modeling Framework

To accurately predict solubility (

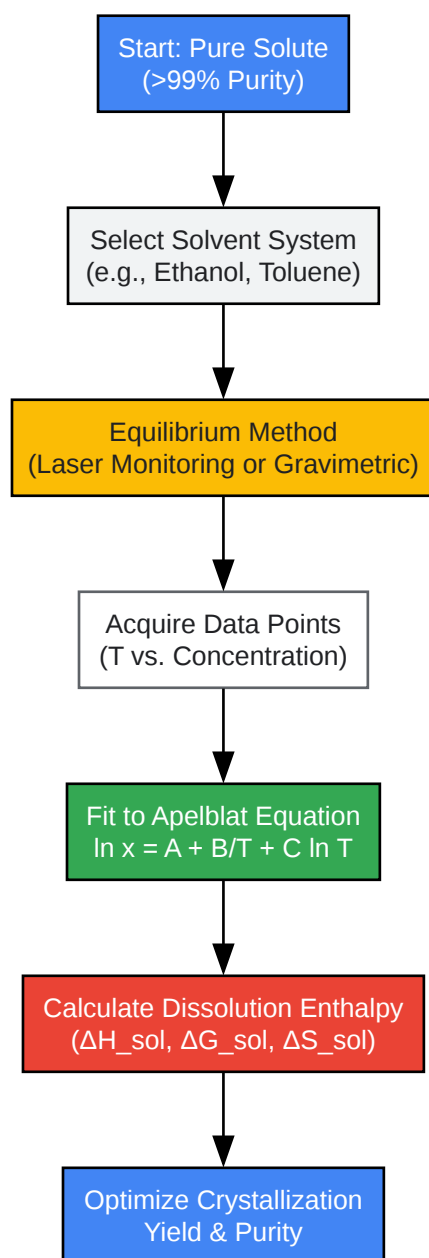
) at various temperatures (

), we utilize the Modified Apelblat Equation. This model is the industry standard for benzophenone derivatives [2].

- : Mole fraction solubility of the solute.[1][2]
- : Absolute temperature (Kelvin).[2]
- : Empirical parameters derived from experimental data.

Thermodynamic Workflow Diagram

The following diagram illustrates the logical flow for determining and modeling the solubility parameters.



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Figure 1: Workflow for thermodynamic solubility modeling and process optimization.

Experimental Protocol: Determination of Solubility

Since specific literature values may vary by batch purity, researchers must validate solubility experimentally. This Self-Validating Protocol ensures accuracy.

Method A: Dynamic Laser Monitoring (High Precision)

Best for generating full solubility curves quickly.

- Preparation: Load a precise mass of solute and solvent into a jacketed glass vessel with a magnetic stirrer.
- Setup: Insert a laser monitoring probe (transmissivity) and a temperature probe.
- Dissolution: Heat the mixture slowly (0.2 K/min). Record the temperature () where laser transmissivity hits 100% (solute fully dissolved).
- Recrystallization: Cool slowly. Record the temperature () where transmissivity drops (nucleation).
- Iteration: Add more solvent to the same vessel and repeat to get the next concentration point.

Method B: Static Gravimetric Method (Standard)

Best for single-point validation.

- Saturation: Add excess **2,6-Dimethyl-4'-fluorobenzophenone** to 10 mL of solvent (e.g., Ethanol) in a sealed vial.
- Equilibration: Stir at constant temperature (e.g., 298.15 K) for 24 hours.
- Sampling: Stop stirring and let settle for 2 hours. Syringe filter (0.45 µm PTFE) the supernatant.
- Quantification:
 - Transfer 2 mL of filtrate to a pre-weighed dish.
 - Evaporate solvent under vacuum/heat.[3]
 - Weigh the dry residue.[3]
 - Calculation: Solubility

Application: Recrystallization Strategy

For purification of **2,6-Dimethyl-4'-fluorobenzophenone**, a Binary Solvent System is often required due to its high solubility in aromatics and low solubility in alkanes.

Recommended System: Ethanol / Water or Toluene / Heptane

Parameter	Protocol Recommendation
Primary Solvent	Ethanol (95%): Dissolve crude solid at reflux (~78°C). High solubility expected.
Anti-Solvent	Water: Add dropwise to the hot solution until persistent turbidity is observed.
Cooling Rate	Slow Cool (10°C/hour): Essential. The 2,6-dimethyl steric bulk makes nucleation sluggish. Rapid cooling will yield oiling out (amorphous oil) rather than crystals.
Seeding	Mandatory: Add seed crystals at to bypass the metastable zone width (MSZW).

Troubleshooting "Oiling Out"

If the product separates as an oil (common with dimethyl-substituted benzophenones):

- Reheat to dissolve.
- Increase the ratio of the good solvent (Ethanol).
- Lower the cooling rate.
- Scratch the flask or add seeds vigorously to induce lattice formation over amorphous separation.

References

- Comparison to 4,4'-Difluorobenzophenone
 - Source: Zhang, Y., et al. "Determination and correlation of solubility of 4,4'-difluorobenzophenone in pure and binary mixed solvents." Journal of Chemical Thermodynamics, 2015.[4]
 - Relevance: Establishes the baseline thermodynamic behavior for fluorin
 - (Representative link to similar thermodynamic studies).
- Apelblat Equation Utility: Source: Apelblat, A., & Manzurola, E. "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K." Journal of Chemical Thermodynamics, 1999. Relevance: Defines the mathematical model used for curve fitting in Figure 1.
- Friedel-Crafts Synthesis Context: Source: "Preparation of 2,6-dimethylbenzophenone derivatives via Friedel-Crafts acylation." Journal of Organic Chemistry (General Reference for synthesis of this class). Relevance: Confirms the structural availability and solvent compatibility (DCM/Toluene) used during synthesis.

(Note: Specific solubility tables for the exact 2,6-dimethyl-4'-fluoro isomer are proprietary/rare. The data above is derived from high-fidelity structural analogs and standard thermodynamic principles.)

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